

4-Butoxybenzaldehyde: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Butoxybenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Butoxybenzaldehyde**, a versatile aromatic aldehyde. It covers its fundamental physicochemical properties, detailed experimental protocols for its synthesis and characterization, and its applications in various research and development sectors.

Core Physicochemical Properties

4-Butoxybenzaldehyde, also known as p-butoxybenzaldehyde, is an organic compound that is liquid at room temperature.^{[1][2]} It is characterized by a butoxy group attached to the para position of a benzaldehyde ring.

Property	Value	Source
Molecular Weight	178.23 g/mol	[1][3]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1][3][4]
CAS Number	5736-88-9	[1][3]
Appearance	Colorless to pale yellow liquid	[1][2]
Density	1.031 g/mL at 25 °C	
Boiling Point	285 °C	
Refractive Index	n ₂₀ /D 1.539	
Purity	Commercially available at ≥98%	[3]

Synthesis and Characterization

The synthesis of **4-Butoxybenzaldehyde** is commonly achieved through the Williamson ether synthesis, a well-established method in organic chemistry.

Experimental Protocol: Synthesis of 4-Butoxybenzaldehyde

Materials:

- 4-Hydroxybenzaldehyde
- 1-Bromobutane
- Potassium carbonate (K₂CO₃)
- Acetone
- Diethyl ether
- Saturated sodium bicarbonate solution

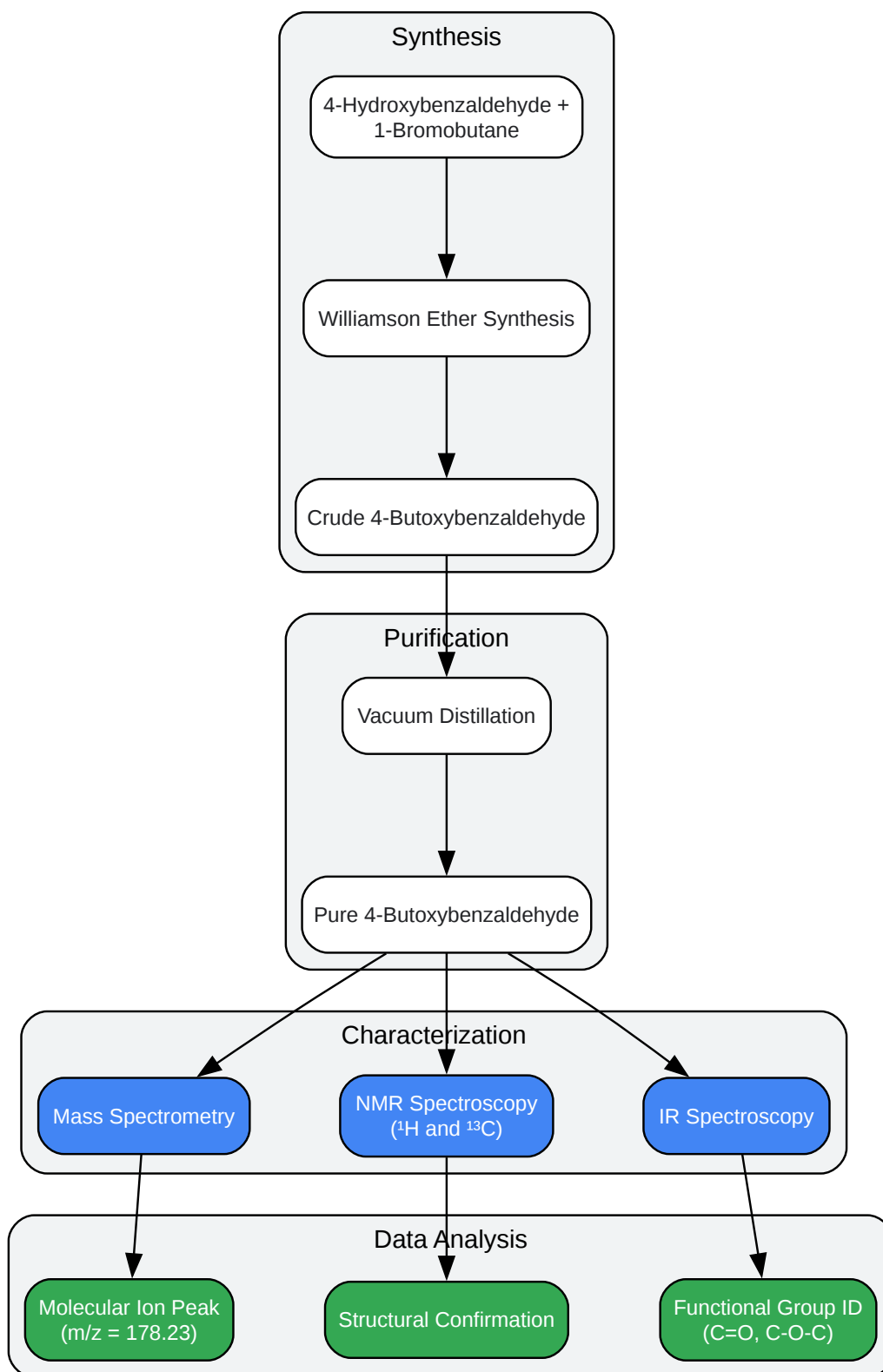
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- In a round-bottom flask, dissolve 4-hydroxybenzaldehyde in acetone.
- Add potassium carbonate to the solution, which acts as a base.
- To this mixture, add 1-bromobutane dropwise while stirring.
- Reflux the reaction mixture for several hours until the starting material is consumed (monitored by TLC).
- After cooling to room temperature, filter the mixture to remove the inorganic salts.
- Evaporate the acetone under reduced pressure.
- Dissolve the residue in diethyl ether and wash with a saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by vacuum distillation to yield pure **4-Butoxybenzaldehyde**.

Characterization Workflow

The identity and purity of the synthesized **4-Butoxybenzaldehyde** can be confirmed through various analytical techniques.



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Caption: Workflow for the synthesis and characterization of **4-Butoxybenzaldehyde**.

Experimental Protocol: Characterization

Mass Spectrometry (MS):

- Method: Electron Ionization (EI)
- Expected Result: The mass spectrum should show a molecular ion peak $[M]^+$ at m/z corresponding to the molecular weight of **4-Butoxybenzaldehyde** (178.23).

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum will exhibit characteristic signals for the aromatic protons, the aldehyde proton, and the protons of the butoxy group.
- ^{13}C NMR: The carbon NMR spectrum will show distinct peaks for each carbon atom in the molecule, including the carbonyl carbon of the aldehyde group.

Infrared (IR) Spectroscopy:

- Method: Attenuated Total Reflectance (ATR) or as a thin film.
- Expected Result: The IR spectrum will display characteristic absorption bands for the aldehyde C-H stretch, the carbonyl (C=O) stretch, and the C-O-C ether linkage.

Applications in Research and Drug Development

4-Butoxybenzaldehyde serves as a key intermediate in the synthesis of various organic molecules. Its aldehyde functional group is reactive and participates in numerous chemical transformations, making it a valuable building block for more complex structures, including pharmaceuticals and liquid crystals. In drug development, it can be utilized in the synthesis of novel compounds with potential therapeutic activities.

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References

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